

Fluroxypyrr-13C2 certificate of analysis and supplier information

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Compound of Interest

Compound Name: **Fluroxypyrr-13C2**

Cat. No.: **B12396418**

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Technical Guide: Fluroxypyrr-13C2 for Quantitative Analysis

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Fluroxypyrr-13C2**, a stable isotope-labeled internal standard essential for the accurate quantification of the herbicide Fluroxypyrr in various matrices. This document outlines the certificate of analysis, supplier information, and detailed experimental protocols for its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS) applications.

Certificate of Analysis and Supplier Information

Fluroxypyrr-13C2 is available from several reputable suppliers of analytical reference standards. While the exact specifications may vary between batches and suppliers, a typical Certificate of Analysis (CoA) will provide the following key quantitative data.

Table 1: Representative Quantitative Data for **Fluroxypyrr-13C2** from a Certificate of Analysis

Parameter	Specification	Analytical Method
Chemical Purity	≥98%	HPLC, LC-MS/MS
Isotopic Purity	≥99 atom % ¹³ C	Mass Spectrometry
Chemical Identity	Conforms to structure	¹ H-NMR, Mass Spectrometry
Concentration (if sold in solution)	Nominal value ± 5%	Gravimetric, LC-MS/MS
Residual Solvents	As per USP <467>	Headspace GC-MS
Appearance	White to off-white solid	Visual Inspection
Storage Condition	-20°C	N/A

Key Suppliers:

- LGC Standards: A supplier of reference materials, LGC offers Fluroxypyrr and its isotopically labeled analogues. While a direct CoA for **Fluroxypyrr-¹³C2** was not publicly available, they provide a CoA for the related standard, Fluroxypyrr-d₂,¹³C₂, which indicates a purity of >95% by HPLC.[1]
- MedChemExpress: This supplier lists **Fluroxypyrr-¹³C2** and notes its application as an internal standard for quantitative analysis by NMR, GC-MS, or LC-MS.[2] They recommend consulting the Certificate of Analysis for specific storage conditions.

Experimental Protocol: Quantitative Analysis of Fluroxypyrr using Fluroxypyrr-¹³C2 Internal Standard by LC-MS/MS

This section details a standard workflow for the quantification of Fluroxypyrr in a given matrix (e.g., soil, water, agricultural products) using **Fluroxypyrr-¹³C2** as an internal standard.

Materials and Reagents

- Fluroxypyrr analytical standard

- **Fluroxypyrr-13C2** internal standard
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- QuEChERS extraction salts and cleanup tubes (or equivalent solid-phase extraction cartridges)

Sample Preparation (QuEChERS Method)

The "Quick, Easy, Cheap, Effective, Rugged, and Safe" (QuEChERS) method is a common and effective technique for extracting pesticides from various sample matrices.

- Homogenization: Homogenize the sample (e.g., 10 g of fruit or soil) to ensure uniformity.
- Extraction:
 - Place the homogenized sample into a 50 mL centrifuge tube.
 - Add 10 mL of acetonitrile.
 - Add the appropriate QuEChERS extraction salt packet (commonly containing magnesium sulfate, sodium chloride, and sodium citrate).
 - Shake vigorously for 1 minute.
- Centrifugation: Centrifuge the tube at $\geq 3000 \times g$ for 5 minutes.
- Cleanup (Dispersive Solid-Phase Extraction):
 - Transfer an aliquot of the supernatant (acetonitrile layer) to a dSPE cleanup tube containing primary secondary amine (PSA) sorbent and magnesium sulfate.
 - Vortex for 30 seconds.

- Final Centrifugation: Centrifuge at high speed for 5 minutes.
- Internal Standard Spiking: Transfer the final supernatant to a clean vial and add a known concentration of **Fluroxypyrr-13C2** internal standard.
- Dilution: Dilute the sample as necessary with the initial mobile phase conditions for LC-MS/MS analysis.

LC-MS/MS Analysis

The following are typical starting conditions for the analysis of Fluroxypyrr. Method optimization is recommended for specific instrumentation and matrices.

Table 2: LC-MS/MS Parameters for Fluroxypyrr Analysis

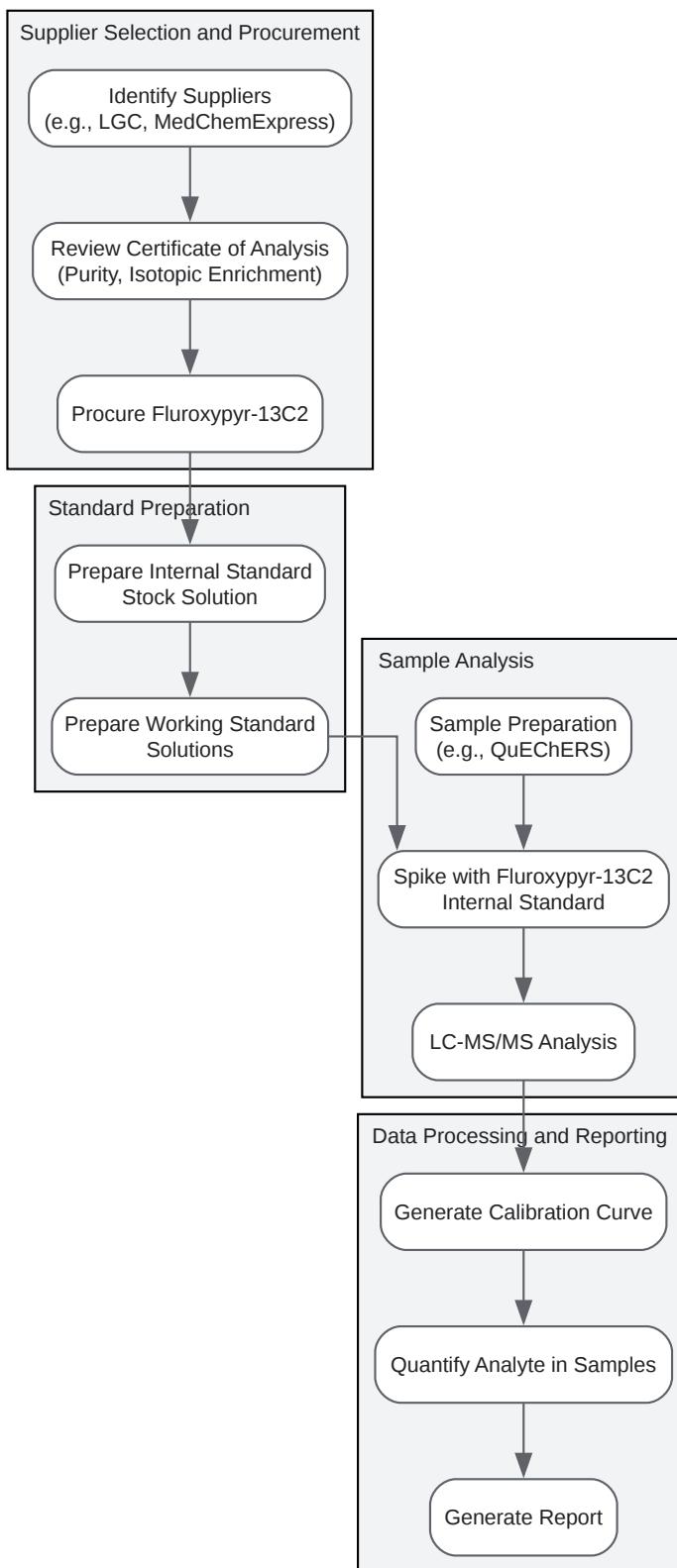
Parameter	Condition
LC System	Agilent 1100 HPLC or equivalent
Column	Zorbax SB-C8 (4.6 mm x 75 mm, 3.5 μ m) or equivalent reversed-phase column
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Gradient	Start at 5-10% B, ramp to 95% B over 8 minutes, hold for 2 minutes, return to initial conditions and equilibrate.
Flow Rate	0.4 - 0.6 mL/min
Injection Volume	5 - 10 μ L
Column Temperature	40°C
MS System	Triple Quadrupole Mass Spectrometer
Ionization Mode	Electrospray Ionization (ESI), Negative
MRM Transitions	Fluroxypyrr: Precursor Ion (m/z) \rightarrow Product Ion (m/z) (specific transitions to be optimized)
Fluroxypyrr-13C2: Precursor Ion (m/z) \rightarrow Product Ion (m/z) (specific transitions to be optimized)	Fluroxypyrr-13C2: Precursor Ion (m/z) \rightarrow Product Ion (m/z) (specific transitions to be optimized)
Ion Source Parameters	Capillary Voltage, Gas Flow, Temperature to be optimized for the specific instrument.

Data Analysis

Quantification is performed by creating a calibration curve of the peak area ratio of the Fluroxypyrr analyte to the **Fluroxypyrr-13C2** internal standard versus the concentration of the Fluroxypyrr calibration standards. The concentration of Fluroxypyrr in the unknown samples is then calculated from this curve.

Diagrams

Workflow for Acquiring and Using Fluroxypyrr-13C2

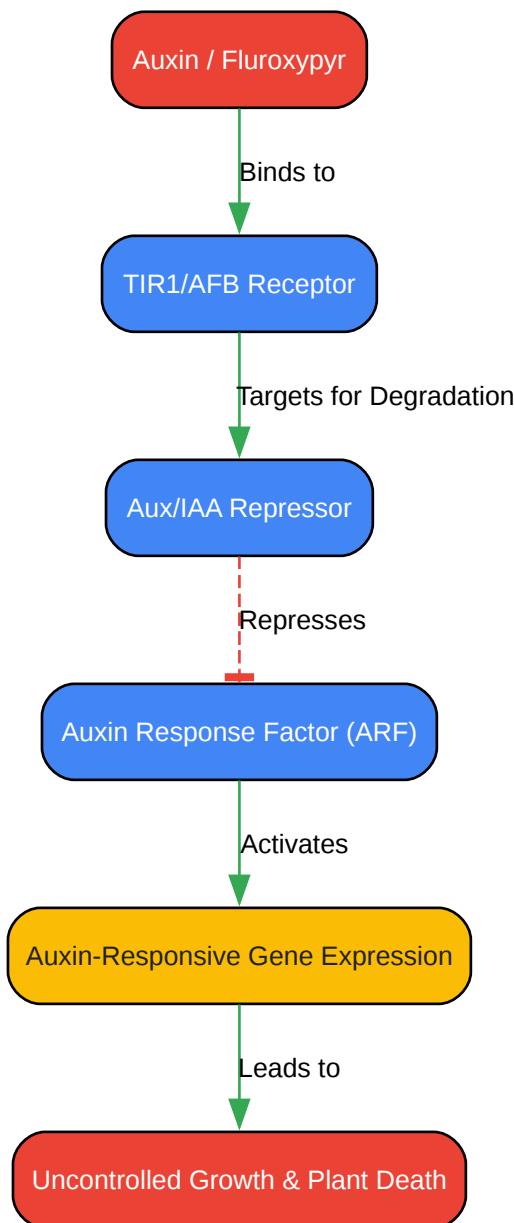


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Workflow for the procurement and use of **Fluroxypyr-13C2** as an internal standard.

Signaling Pathway (Illustrative for Herbicide Action)

While **Fluroxypyr-13C2** itself is an analytical tool, the parent compound, Fluroxypyr, acts as a synthetic auxin herbicide. The following diagram illustrates a simplified signaling pathway of natural auxin, which synthetic auxins like Fluroxypyr mimic to induce herbicidal effects.

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Simplified auxin signaling pathway mimicked by Fluroxypyrr.

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References

- 1. Fluroxypyrr | CAS 69377-81-7 | LGC Standards [lgcstandards.com]
- 2. lgcstandards.com [lgcstandards.com]
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